

Technical Support Center: AR-M1000390

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Compound of Interest

Compound Name: AR-M 1000390

Cat. No.: B15575753

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and handling of AR-M1000390 in solution.

Frequently Asked Questions (FAQs)

Q1: How should I store AR-M1000390 upon receipt?

A: AR-M1000390 hydrochloride is shipped at room temperature for short periods (less than 2 weeks).[1] Upon receipt, it is recommended to store the compound at -20°C for long-term stability.[2]

Q2: What is the recommended solvent for dissolving AR-M1000390?

A: Dimethyl sulfoxide (DMSO) is the recommended solvent for AR-M1000390. It is highly soluble in DMSO, with a concentration of ≥ 150 mg/mL achievable.[3]

Q3: How long are AR-M1000390 solutions stable?

A: When stored in a sealed container and protected from moisture, stock solutions of AR-M1000390 in DMSO are stable for up to 6 months at -80°C and for up to 1 month at -20°C.[1] It is best practice to prepare and use the solution on the same day.[4] For aqueous solutions, it is recommended to prepare them fresh for each experiment.

Q4: Can I subject AR-M1000390 solutions to multiple freeze-thaw cycles?

A: While specific data for AR-M1000390 is not available, general studies on compound stability in DMSO suggest that multiple freeze-thaw cycles do not cause significant compound loss for many molecules. However, to ensure the highest compound integrity, it is recommended to aliquot the stock solution into single-use vials to minimize the number of freeze-thaw cycles.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound precipitation in aqueous buffer	The solubility of AR-M1000390 is lower in aqueous solutions compared to DMSO. The final concentration in the aqueous buffer may be too high.	<ul style="list-style-type: none">- Ensure the final DMSO concentration in your aqueous buffer is sufficient to maintain solubility. A final DMSO concentration of 0.5% to 1% is generally well-tolerated in most cell-based assays.- Before adding to the aqueous buffer, ensure the compound is fully dissolved in DMSO.- Consider performing a solubility test in your specific aqueous buffer to determine the maximum soluble concentration.
Inconsistent experimental results	Degradation of the compound due to improper storage or handling. The stock solution may have been stored for too long or subjected to multiple freeze-thaw cycles.	<ul style="list-style-type: none">- Prepare a fresh stock solution of AR-M1000390 from a new vial.- Aliquot the stock solution to avoid repeated freeze-thaw cycles.- Always use high-purity, anhydrous DMSO to prepare stock solutions.
Low or no biological activity observed	The compound may have degraded. The concentration used may be too low.	<ul style="list-style-type: none">- Verify the purity and integrity of your AR-M1000390 lot.- Prepare a fresh stock solution.- Perform a dose-response experiment to determine the optimal concentration for your specific assay. The IC₅₀ for the δ-opioid receptor is approximately 0.87 nM.^{[2][3]}

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

Materials:

- AR-M1000390 hydrochloride (Molecular Weight: 384.94 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

Procedure:

- Weighing: Accurately weigh the desired amount of AR-M1000390 hydrochloride powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.85 mg of the compound.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the compound. For a 10 mM stock, add 1 mL of DMSO for every 3.85 mg of compound.
- Solubilization: To ensure complete dissolution, gently vortex the solution. If needed, you can warm the tube at 37°C and use an ultrasonic bath for a short period.[\[4\]](#)
- Storage: Store the stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months) in tightly sealed, single-use aliquots.[\[1\]](#)

Data Presentation

Solubility of AR-M1000390

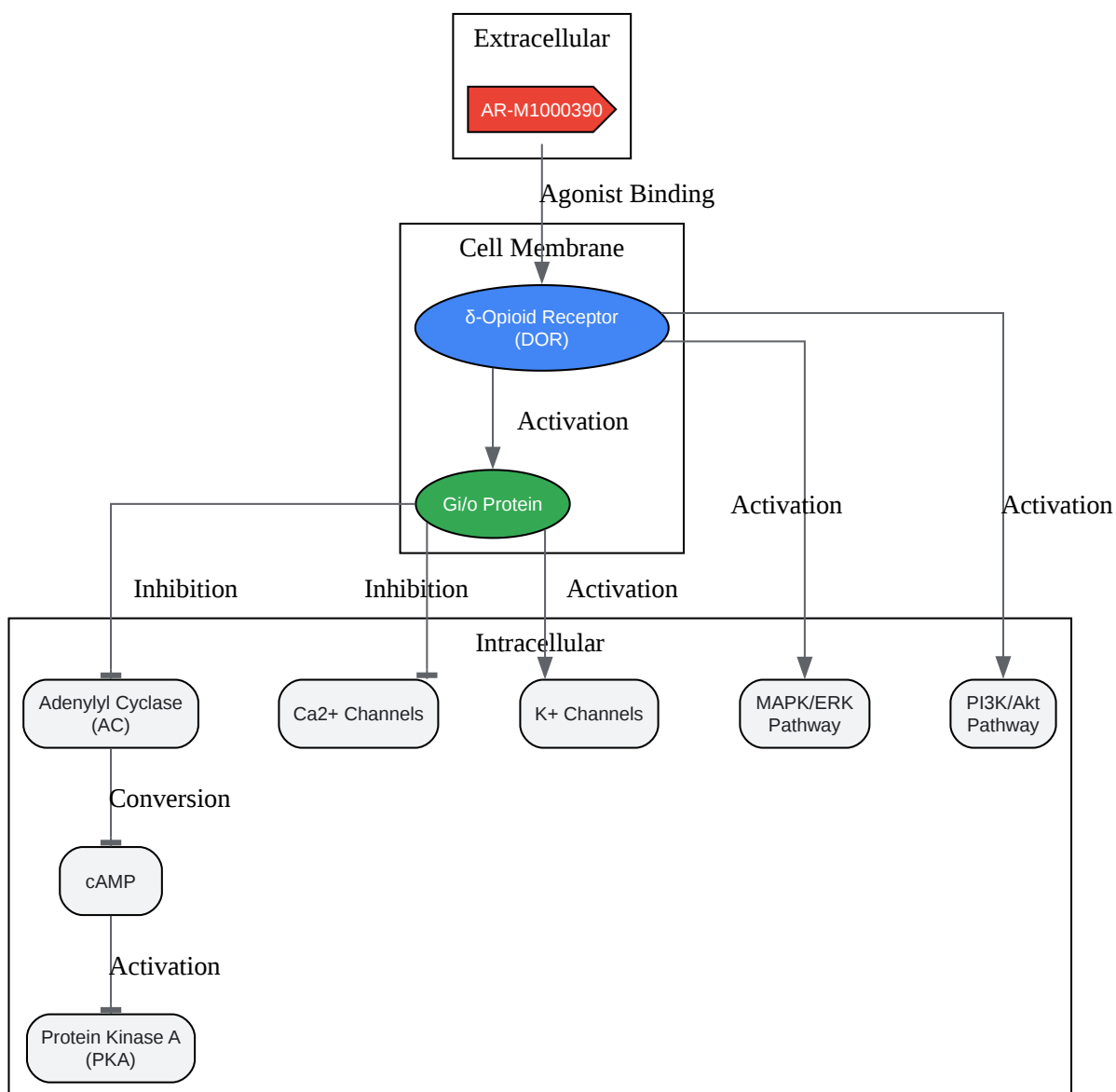
Solvent	Concentration	Reference(s)
DMSO	≥ 150 mg/mL (389.67 mM)	[3]
Water	<38.49 mg/mL	[2]

Storage and Stability of AR-M1000390 Stock Solution in DMSO

Storage Temperature	Duration	Conditions	Reference(s)
-80°C	6 months	Sealed storage, away from moisture	[1]
-20°C	1 month	Sealed storage, away from moisture	[1]

Visualizations

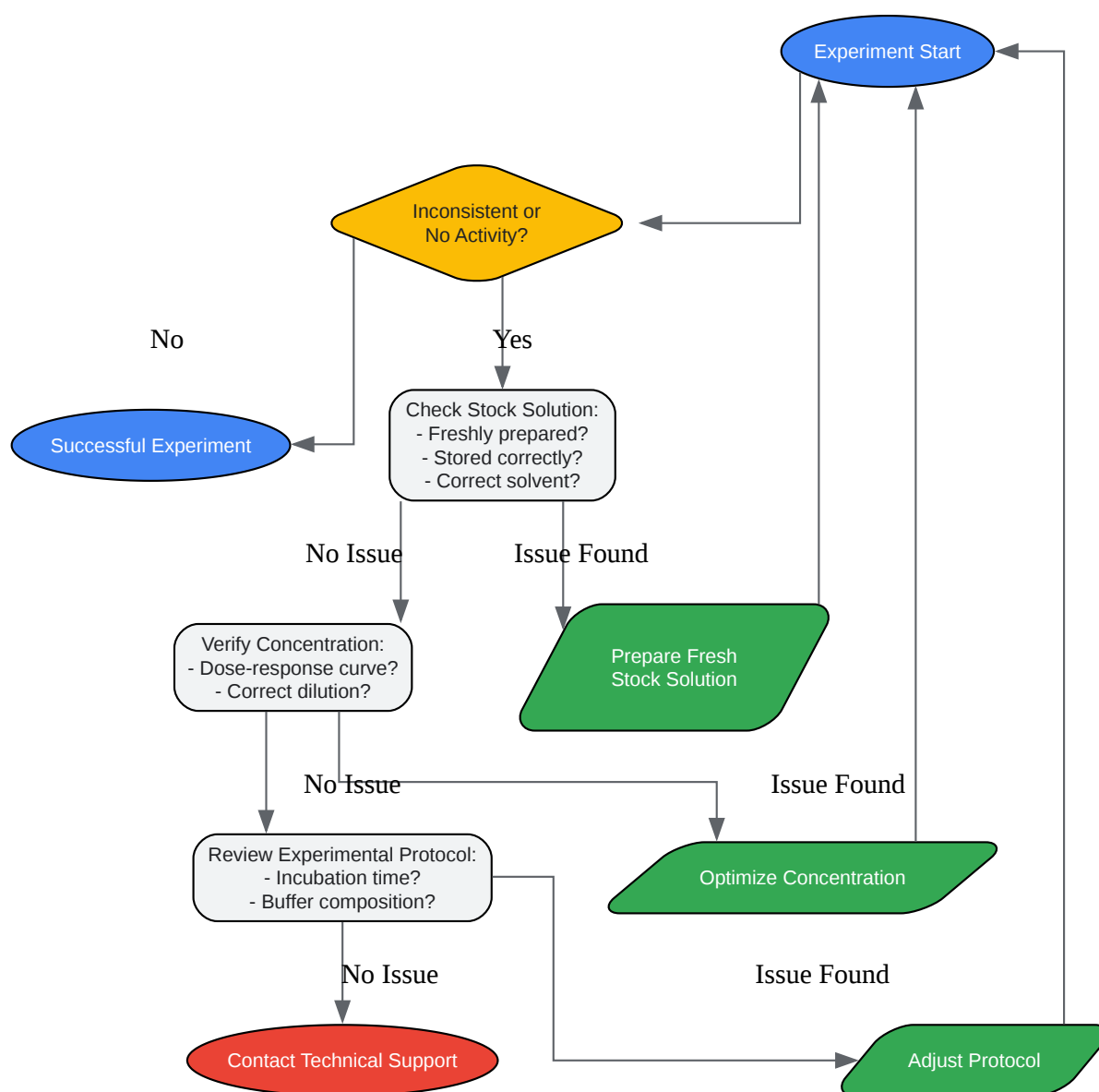
Delta-Opioid Receptor Signaling Pathway



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Caption: AR-M1000390 activates the δ -opioid receptor, leading to downstream signaling cascades.

Troubleshooting Workflow for AR-M1000390 Experiments



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Caption: A logical workflow to troubleshoot common issues in experiments using AR-M1000390.

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References

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